

# Rochelle Salt Crystallization Technical Support Center

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## Compound of Interest

Compound Name: Rochelle salt

CAS No.: 15490-42-3

Cat. No.: B15598908

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Welcome to the technical support center for **Rochelle salt** (Sodium Potassium Tartrate Tetrahydrate) crystal growth. This resource is designed for researchers, scientists, and drug development professionals to troubleshoot common issues encountered during the crystallization process.

## Troubleshooting Guide

This guide addresses specific problems you may encounter during your experiments in a question-and-answer format.

Question: Why are my **Rochelle salt** crystals not forming?

Answer:

The most common reason for the failure of crystal formation is an unsaturated solution.<sup>[1][2]</sup> To ensure your solution is saturated, stir **Rochelle salt** into boiling water until a small amount of undissolved material remains at the bottom.<sup>[1]</sup> If crystals still do not appear after a few days, you can try refrigerating the solution, as **Rochelle salt** is more soluble at higher temperatures,

or increasing the evaporation rate by using a fan.[1] Another common mistake is not dissolving the salt at a high enough temperature to create a supersaturated solution upon cooling.[2]

Question: Why did a non-crystalline solid or fine, needle-like crystals form instead of large, prismatic crystals?

Answer:

The formation of a non-crystalline solid or fine, needle-like crystals is often a result of excessive supersaturation and rapid crystallization.[3][4] To avoid this, it is crucial to cool the solution slowly.[1][5] Introducing a seed crystal can also encourage the growth of larger, well-defined crystals.[3] Ensure the seed crystal itself is a prismatic **Rochelle salt** crystal, not a needle-like one, as the initial crystal's habit can influence subsequent crystal growth.[3]

Question: My solution is cloudy or has a yellowish tinge. How can I fix this?

Answer:

A cloudy or colored solution indicates the presence of impurities.[5][6] If you are synthesizing **Rochelle salt** from cream of tartar and washing soda, the cream of tartar may contain anti-caking agents that can act as unwanted nucleation sites.[3] It is recommended to recrystallize the cream of tartar first to purify it.[6] If your solution is already prepared, you can try to purify it by filtering it through activated charcoal to remove colored impurities.[5]

Question: My seed crystal is dissolving when I place it in the new solution. What's wrong?

Answer:

If your seed crystal dissolves, the new solution is not saturated.[1][7] Before introducing your seed crystal, test the solution by adding a small, unwanted crystal. If it dissolves, you need to either add more **Rochelle salt** or allow more water to evaporate to reach saturation.[1]

## Frequently Asked Questions (FAQs)

Q1: What is the optimal temperature for growing **Rochelle salt** crystals?

A1: **Rochelle salt** crystals are sensitive to heat and will decompose above 55°C (131°F).[1][8] For growing large single crystals, slow cooling from a heated, saturated solution to room

temperature is recommended.[1][5] The solubility of **Rochelle salt** increases significantly with temperature, so starting with a solution heated to around 70-75°C can create a good supersaturated solution upon cooling.[2][7]

Q2: How can I grow a large, single **Rochelle salt** crystal?

A2: To grow a large single crystal, you will need a seed crystal.[1] Prepare a saturated **Rochelle salt** solution and allow it to cool and evaporate undisturbed to form small initial crystals.[1] Select a well-formed small crystal as your seed. Tie it with a thin nylon fishing line and suspend it in a fresh, saturated solution, ensuring it does not touch the sides or bottom of the container.[1] The seed crystal will then grow larger as the solution evaporates.[6]

Q3: What are the ideal storage conditions for **Rochelle salt** crystals?

A3: **Rochelle salt** crystals are efflorescent, meaning they can lose water to the atmosphere and develop a white, dehydrated crust.[9] They are also deliquescent in high humidity, absorbing moisture from the air and potentially liquefying.[4] Therefore, it is crucial to store them in a well-sealed, airtight container in a dry place to protect them from both low and high humidity.[10]

Q4: Can I use tap water to prepare my **Rochelle salt** solution?

A4: It is highly recommended to use distilled water.[6] Tap water contains minerals and other impurities that can interfere with the crystallization process, leading to smaller, poorly formed, or impure crystals.

## Quantitative Data Summary

Parameter	Value	Source(s)
Melting Point	70-80 °C	[10]
Decomposition Temperature	55 °C (131 °F)	[1][8]
Solubility in Water (0 °C)	26 g / 100 mL	[10]
Solubility in Water (20 °C)	63 g / 100 mL	[2]
Solubility in Water (26 °C)	66 g / 100 mL	[10]
pH of 5% solution at 25 °C	7.0 - 8.0	[10]

## Experimental Protocols

### Protocol 1: Preparation of Rochelle Salt from Cream of Tartar and Sodium Carbonate

This protocol outlines the synthesis of **Rochelle salt** for crystallization experiments.

Materials:

- Cream of tartar (Potassium Bitartrate)
- Washing soda (Sodium Carbonate) or Baking soda (Sodium Bicarbonate) to be converted
- Distilled water
- Heat-resistant beaker or saucepan
- Stirring rod
- Filter paper and funnel
- Heating plate or stove

Procedure:

- If using baking soda, convert it to sodium carbonate: Spread baking soda on a baking sheet and heat it in an oven at a minimum of 135°C (275°F) for about an hour to drive off water and carbon dioxide.[10][11]
- Prepare the cream of tartar solution: Heat about 100 mL of distilled water to boiling and stir in approximately 80 grams of cream of tartar until no more will dissolve.[12]
- React with sodium carbonate: Slowly add small amounts of sodium carbonate to the hot cream of tartar solution. The solution will fizz as carbon dioxide is released.[1][13]
- Continue adding sodium carbonate: Keep adding sodium carbonate until the fizzing stops, which indicates the reaction is complete.[1][13]
- Filter the solution: While the solution is still hot, filter it through filter paper to remove any undissolved impurities.[1][14]
- Crystallize the **Rochelle salt**: Allow the filtered solution to cool slowly and undisturbed. **Rochelle salt** crystals will form as the solution cools and evaporates.[1]

## Protocol 2: Growing a Single Rochelle Salt Crystal

This protocol describes the process of growing a large, single crystal from a seed crystal.

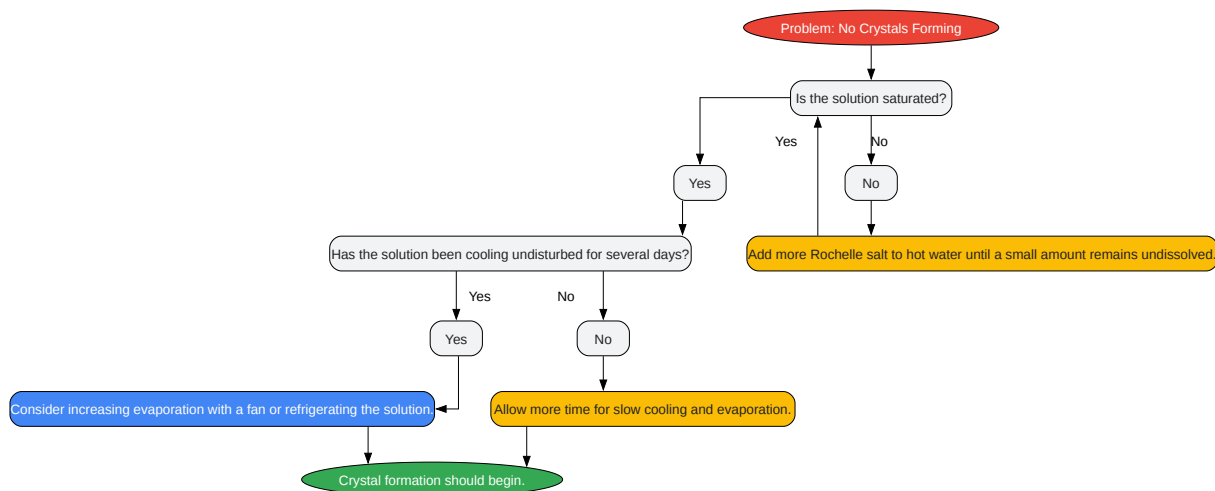
Materials:

- Saturated **Rochelle salt** solution
- A small, well-formed **Rochelle salt** crystal (seed crystal)
- Nylon fishing line
- A clean container (beaker or jar)
- A support for suspending the crystal (e.g., a pencil)

Procedure:

- Prepare a saturated solution: Follow Protocol 1 or dissolve commercially available **Rochelle salt** in hot distilled water until saturation is reached. Allow it to cool to room temperature.
- Select and prepare a seed crystal: Choose a small, clear, and well-formed crystal from a previous crystallization. Carefully tie a length of nylon fishing line around it.<sup>[1]</sup>
- Suspend the seed crystal: Pour the saturated **Rochelle salt** solution into a clean container. Suspend the seed crystal in the solution from a support, ensuring it is fully submerged and not touching the sides or bottom of the container.<sup>[1][6]</sup>
- Allow the crystal to grow: Cover the container to prevent dust from entering, but do not seal it completely to allow for slow evaporation. Place it in a location with a stable temperature where it will not be disturbed.<sup>[1]</sup>
- Replenish the solution (optional): For growing a very large crystal, you may need to add more saturated **Rochelle salt** solution over time. Always ensure the new solution is saturated to avoid dissolving the seed crystal.<sup>[1]</sup>

## Visualizations



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Caption: Troubleshooting guide for when **Rochelle salt** crystals fail to form.



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Caption: Troubleshooting guide for undesirable **Rochelle salt** crystal forms.

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